

Application Notes and Protocols: Oxine-Copper as an Agricultural Disinfectant

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxine-copper

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Introduction:

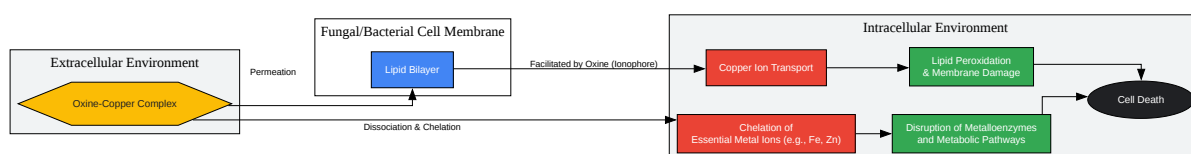
Oxine-copper, the copper salt of 8-hydroxyquinoline, is a broad-spectrum antimicrobial agent with established applications in agriculture as a fungicide and bactericide.[1][2][3] Its efficacy stems from a multi-site mode of action, making it a valuable tool for managing a variety of plant pathogens.[2][4] These application notes provide detailed information on its mechanism of action, quantitative efficacy data, and standardized protocols for its use in agricultural research and development settings. **Oxine-copper** acts as a non-systemic, protective fungicide, forming a barrier on the plant surface to prevent fungal and bacterial entry.[1][5][6][7]

Mechanism of Action:

The antimicrobial activity of **Oxine-copper** is multifaceted. The 8-hydroxyquinoline component, a potent chelating agent, disrupts essential enzyme systems by binding to metal ions crucial for their function.[4] As an ionophore, oxine facilitates the transport of copper ions across cellular membranes, leading to their permeabilization and the induction of lipid peroxidation, which causes cell damage.[4] This dual action of chelating essential metals and disrupting cell membrane integrity contributes to its broad-spectrum efficacy. The lipid-soluble nature of the **Oxine-copper** complex allows it to easily permeate cellular membranes. Inside the cell, it can

dissociate, allowing copper to bind to and inhibit enzymes and other critical cellular components.[8]

Signaling Pathway of **Oxine-Copper**'s Antimicrobial Action



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Caption: Mechanism of action of **Oxine-copper** against fungal and bacterial pathogens.

Quantitative Data

The following tables summarize the efficacy of **Oxine-copper** against various plant pathogens. It is important to note that the Minimum Inhibitory Concentration (MIC) and Minimum Fungicidal Concentration (MFC) can vary depending on the specific methodology and growth medium used.[9]

Table 1: Antifungal Activity of **Oxine-Copper**

Pathogen	Crop(s) Affected	Efficacy Noted
Alternaria spp.	Flax, Oilseed Rape	Seed treatment is effective.[5] [6]
Botrytis spp.	Flax	Controlled with seed treatment. [5][6]
Cercospora spp.	Beet	Seed treatment is effective.[5] [6]
Phoma spp.	Beet, Oilseed Rape	Seed treatment is effective.[5] [6]
Pythium spp.	Beet	Controlled with seed treatment. [5][6]
Sclerotinia sclerotiorum	Sunflowers	Seed treatment is effective.[5] [6]
Glume Blotch	Wheat	Seed treatment is effective.[5] [6]
Bunt	Wheat	Seed treatment is effective.[5] [6]
Snow Mould	Wheat	Seed treatment is effective.[5] [6]
Leaf Spot	Beans, Peas, Celery	Controlled by foliar application. [5][6]
Scab and Canker	Pome Fruit	Controlled by foliar application. [5][6]

Table 2: General Application Rates for **Oxine-Copper**

Application Method	Recommended Rate	Target
Seed Treatment	20-100 g / 100 kg of seed	Various fungal pathogens on wheat, beet, flax, oilseed rape, sunflowers, beans, and peas. [5][6]
Foliar Spray	Product specific, refer to label	Leaf spot on celery; scab and canker on pome fruit.[5][6]
Wound Sealing	Product specific, refer to label	Sealing wounds and pruning cuts on trees.[5][6]
Equipment Disinfection	Product specific, refer to label	Treatment of fruit and potato-handling equipment.[5][6]

Table 3: Ecotoxicological Data for **Oxine-Copper**

Organism	Test	Result
Bobwhite Quail	Acute Oral LD50	>2619 mg/kg[5]
Bluegill Sunfish	Acute LC50 (96 h)	>0.24 mg/l[5]
Daphnia magna	Acute EC50 (48 h)	>0.132 mg/l[5]
Pseudokirchneriella subcapitata	Acute EC50 (72 h)	0.046 mg/l[5]

Table 4: Mammalian Toxicity of **Oxine-Copper**

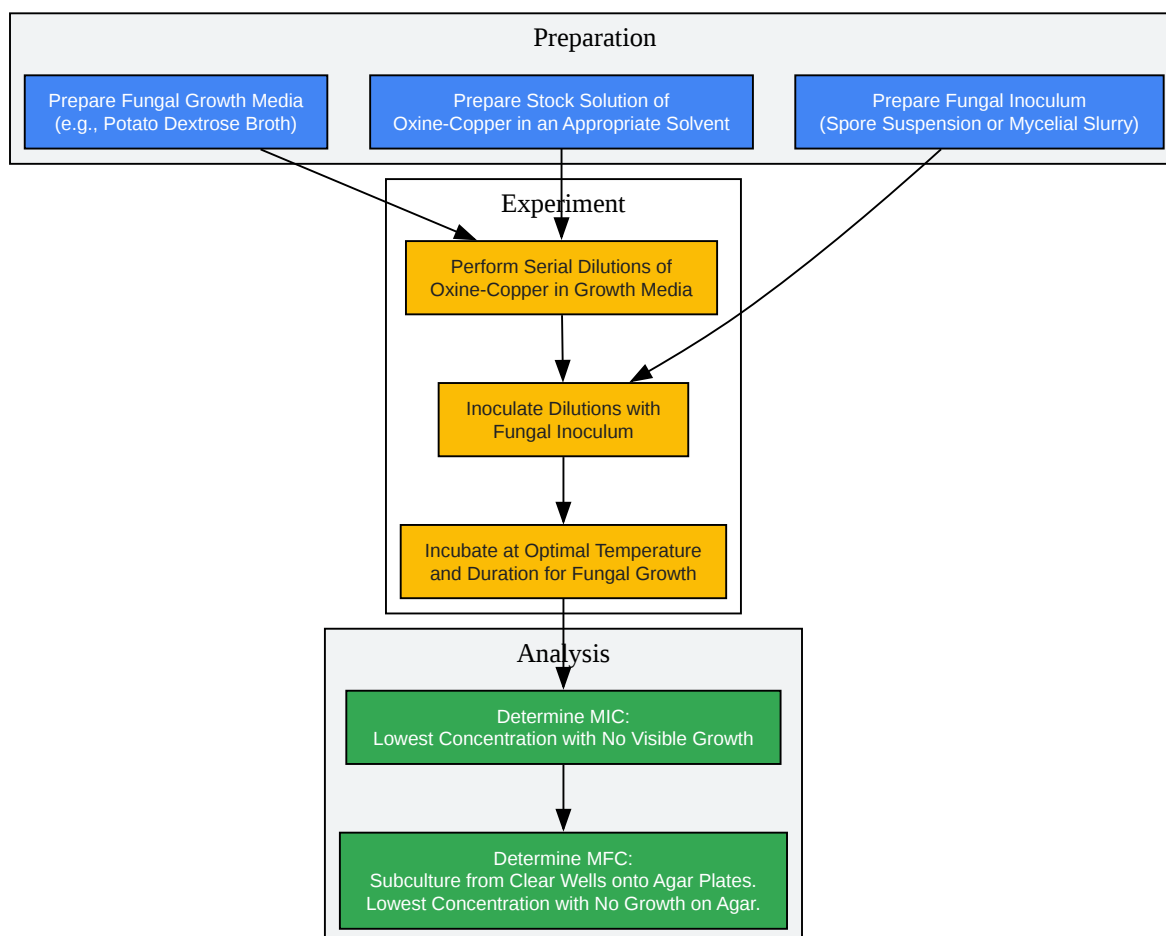
Test	Result
Acute Oral LD50 (male rats)	585 mg/kg[5]
Acute Oral LD50 (female rats)	500 mg/kg[5]
Acute Dermal LD50 (rats)	>2000 mg/kg[5]
Acute Inhalation LC50 (4 h, rats)	0.15 mg/L[5]
Skin Irritation (rabbits)	Non-irritating[5]
Eye Irritation (rabbits)	Irritating[5]

Experimental Protocols

Protocol 1: In Vitro Efficacy Testing of **Oxine-Copper** Against Fungal Pathogens (Broth Dilution Method)

This protocol is designed to determine the Minimum Inhibitory Concentration (MIC) and Minimum Fungicidal Concentration (MFC) of **Oxine-copper** against a target fungal pathogen.

Workflow for In Vitro Efficacy Testing



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Caption: Workflow for determining the in vitro efficacy of **Oxine-copper**.

Materials:

- **Oxine-copper**

- Appropriate solvent (e.g., DMSO, ethanol)
- Fungal growth medium (e.g., Potato Dextrose Broth)
- Sterile microplates or test tubes
- Target fungal pathogen culture
- Spectrophotometer (optional)
- Incubator
- Sterile agar plates (for MFC determination)

Procedure:

- Preparation of **Oxine-Copper** Stock Solution: Dissolve a known weight of **Oxine-copper** in a minimal amount of a suitable solvent to create a high-concentration stock solution.
- Serial Dilutions: Perform a series of two-fold dilutions of the **Oxine-copper** stock solution in the fungal growth medium in the wells of a microplate or in test tubes. Include a positive control (medium with inoculum, no **Oxine-copper**) and a negative control (medium only).
- Inoculum Preparation: Prepare a standardized inoculum of the target fungus (e.g., spore suspension at a concentration of 1×10^5 spores/mL).
- Inoculation: Add the fungal inoculum to each well/tube containing the diluted **Oxine-copper** and the positive control.
- Incubation: Incubate the microplate/tubes at the optimal temperature for the growth of the target fungus for a specified period (e.g., 48-72 hours).
- MIC Determination: The MIC is the lowest concentration of **Oxine-copper** at which no visible growth of the fungus is observed. This can be assessed visually or by measuring absorbance with a spectrophotometer.
- MFC Determination: To determine the MFC, take an aliquot from each well/tube showing no growth and plate it onto a fresh agar plate. Incubate the plates. The MFC is the lowest

concentration of **Oxine-copper** from which the fungus does not recover and grow on the agar plate.

Protocol 2: Evaluating the Efficacy of **Oxine-Copper** as a Surface Disinfectant for Agricultural Tools

This protocol provides a method to assess the effectiveness of **Oxine-copper** in reducing the microbial load on agricultural tools.

Logical Flow for Surface Disinfection Protocol



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- To cite this document: BenchChem. [Application Notes and Protocols: Oxine-Copper as an Agricultural Disinfectant]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143693#use-of-oxine-copper-as-an-agricultural-disinfectant]

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